

# An In-depth Technical Guide to 6-Mercaptohexanoic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 6-Mercaptohexanoic acid

Cat. No.: B106215

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## Introduction

**6-Mercaptohexanoic acid** (6-MHA) is a bifunctional organic molecule that has garnered significant attention in various scientific and technological fields. Its structure, featuring a terminal thiol (-SH) group and a terminal carboxylic acid (-COOH) group, allows it to act as a versatile molecular linker. The thiol group exhibits a strong affinity for noble metal surfaces, particularly gold, leading to the spontaneous formation of highly ordered self-assembled monolayers (SAMs).<sup>[1][2]</sup> This property makes 6-MHA a cornerstone in surface functionalization for applications in biosensors, nanotechnology, and drug delivery systems. The terminal carboxylic acid provides a reactive site for the covalent attachment of biomolecules, such as proteins and DNA, further expanding its utility in bioconjugation and the development of biocompatible materials.<sup>[3][4]</sup> This guide provides a comprehensive overview of the chemical properties, structure, and key experimental protocols related to 6-MHA.

## Chemical Structure and Identification

**6-Mercaptohexanoic acid** consists of a six-carbon aliphatic chain, which imparts flexibility to the molecule. At one end of the chain is a thiol group, responsible for its strong interaction with metal surfaces, and at the other end is a carboxylic acid group, which can be deprotonated to carry a negative charge and serves as a point of attachment for other molecules.

Table 1: Structural and Chemical Identifiers

Identifier	Value
IUPAC Name	6-sulfanylhexanoic acid[5][6]
CAS Number	17689-17-7[4][5][7][8][9][10]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> S[4][5][8]
SMILES	O=C(O)CCCCCS[6][9]
InChI	1S/C6H12O2S/c7-6(8)4-2-1-3-5-9/h9H,1-5H2,(H,7,8)[5][7][9]
InChI Key	CMNQZZPAVNBESS-UHFFFAOYSA-N[5][6][7][9]

## Physicochemical Properties

The physicochemical properties of 6-MHA are summarized in the table below. These properties are crucial for its application in various experimental settings.

Table 2: Quantitative Physicochemical Data

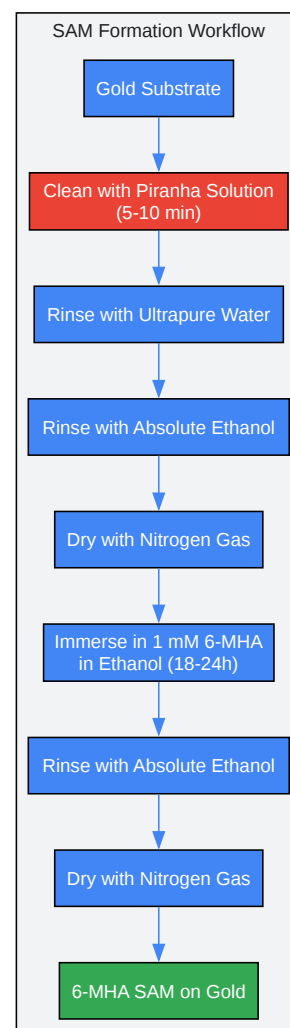
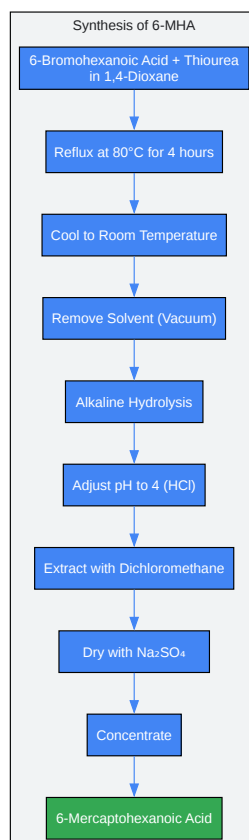
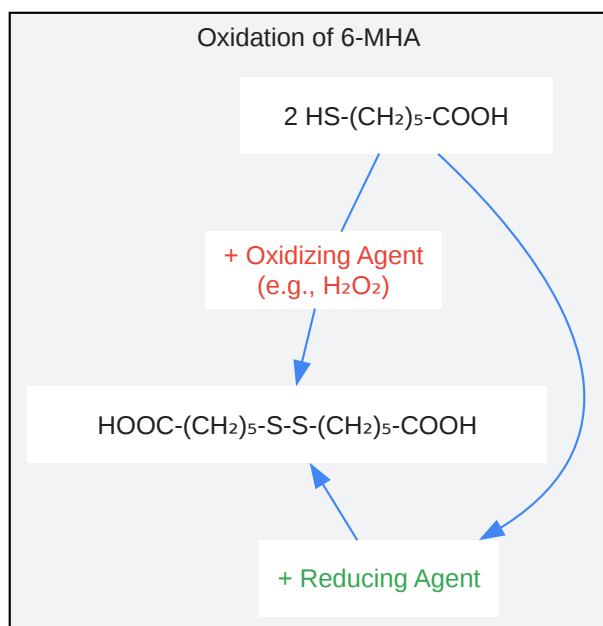
Property	Value	Conditions
Molecular Weight	148.22 g/mol [4][6][8][9]	
Appearance	Colorless to yellow liquid[4][6]	
Boiling Point	273.05 °C[6]	
Density	1.0715 g/mL[7][9]	at 25 °C
Refractive Index	n <sub>20</sub> /D 1.4846[7][9]	
pKa	4.74 ± 0.10 (Predicted)[10]	
Surface pKa	5.8 - 6.4[5]	In self-assembled monolayers

## Reactivity and Chemical Transformations

The dual functionality of 6-MHA dictates its chemical reactivity. The thiol and carboxylic acid groups can undergo various chemical transformations, allowing for a wide range of applications.

### Thiol Group Reactivity: Oxidation to Disulfide

The thiol group of 6-MHA is susceptible to oxidation, leading to the formation of a disulfide bond (-S-S-) and the dimerization of the molecule to 6,6'-dithiodihexanoic acid.[3] This reaction can be carried out using mild oxidizing agents like hydrogen peroxide or iodine.[3] This dimerization is reversible, and the disulfide can be cleaved back to the thiol under reducing conditions.



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